

Technical Support Center: Rescalure Mating Disruption

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals utilizing **Rescalure** for mating disruption of the California red scale (*Aonidiella aurantii*).

Frequently Asked Questions (FAQs)

Q1: What is **Rescalure** and how does it work for mating disruption?

A1: **Rescalure** is a synthetic version of the sex pheromone produced by the female California red scale (*Aonidiella aurantii*)[1]. It is used in mating disruption, a pest management technique that permeates the air with the synthetic pheromone. This confuses the male scales, making it difficult for them to locate females for mating[2]. The goal is to reduce successful mating, thereby suppressing the pest population and minimizing crop damage over time[2][3].

Rescalure's mode of action is non-toxic; it does not kill the insects but rather interferes with their reproductive cycle[1][2].

Q2: Is **Rescalure** used for the Red Palm Weevil (*Rhynchophorus ferrugineus*)?

A2: No, **Rescalure** is the species-specific sex pheromone for the California red scale (*Aonidiella aurantii*)[1]. The primary pheromone for the Red Palm Weevil is a male-produced aggregation pheromone, composed mainly of ferrugineol and ferrugineone[4][5]. This pheromone attracts both males and females for mass gathering and is primarily used in mass trapping systems rather than mating disruption[5][6][7].

Q3: What are the primary benefits of using **Rescalure** in an Integrated Pest Management (IPM) program?

A3: The primary benefits include:

- **High Specificity:** **Rescalure** targets only the California red scale, leaving non-target species, including beneficial insects and pollinators, unharmed[2].
- **Reduced Insecticide Use:** Effective mating disruption can reduce the need for conventional insecticide applications, which helps in managing insecticide resistance[8][9].
- **Safety and Environmental Profile:** As a non-toxic, species-specific agent, it has a low environmental impact. Products like CheckMate CRS are MRL (Maximum Residue Limit) exempt, have zero re-entry or pre-harvest intervals, and are often approved for organic production[2].

Q4: How long are **Rescalure** dispensers effective in the field?

A4: The field longevity of dispensers depends on the specific formulation and environmental conditions. For instance, CheckMate CRS dispensers are designed to release the pheromone for up to 8 months, covering the multiple generations of California red scale that occur in a season[8][9][10]. However, high temperatures can accelerate the pheromone release rate, potentially shortening the effective life of the dispenser.

Troubleshooting Guide: Overcoming Low Mating Disruption Rates

This guide addresses common issues encountered during mating disruption experiments with **Rescalure** for the California red scale.

Q5: Why are my pheromone trap catches still high after deploying **Rescalure** dispensers?

A5: High trap catches in a mating disruption plot can indicate several issues:

- **Insufficient Dispenser Density:** The number of dispensers per unit area may be too low to create a sufficiently dense pheromone plume to confuse males. The label rate for CheckMate CRS is 450 dispensers per hectare (180 per acre)[2][3]. Doubling the dispenser

density has been shown to improve disruption in some cases, especially under high pest pressure[11].

- **Improper Dispenser Placement:** Dispensers should be placed within the tree canopy, where the pests are most abundant, not on outer branches[2]. A typical height is around 2 meters (5-6 feet) above the ground[8][12].
- **High Pest Population:** Mating disruption is most effective at keeping low to moderate pest populations suppressed[13]. If the initial population density is very high, the probability of males finding females without relying on long-range pheromone plumes increases. In such cases, an initial insecticide treatment may be necessary to reduce the population to a manageable level.
- **Immigration of Mated Females:** Mating disruption does not kill insects. Mated females can migrate into the treated plot from adjacent untreated areas and lay eggs. This is a significant issue in small (less than 10 acres) or non-isolated orchards[3]. Creating a buffer zone by increasing dispenser density along the borders can help mitigate this "edge effect".

Q6: I've achieved significant trap shutdown (low male captures), but I'm still seeing high levels of fruit damage. What's wrong?

A6: This discrepancy is a key challenge in evaluating mating disruption efficacy. The reduction of male captures in traps is a good indicator of communication disruption, but not always a reliable predictor of mating reduction or crop protection[14].

- **High Pest Density:** At very high population densities, males may encounter females at close range through random movement, bypassing the need for long-distance pheromone tracking. This can lead to mating even when trap capture is suppressed.
- **Timing of Application:** Dispensers must be deployed before the first male flight of the season to prevent the mating of the first generation.
- **Inadequate Coverage:** Uneven dispenser distribution, or challenging environmental conditions like strong, persistent winds, can create "holes" in the pheromone cloud, allowing males to locate females.

- **Monitoring Trap Issues:** The pheromone lure in the monitoring trap might be old or less potent than the dispensers, leading to an exaggerated impression of trap shutdown. Ensure monitoring lures are replaced according to manufacturer recommendations (e.g., every 40 days)[15]. Using high-dose lures in monitoring traps can sometimes provide a better indication of pest flights even under disruption[16].

Q7: How do environmental factors affect the performance of **Rescalure**?

A7: Environmental conditions can significantly impact dispenser release rates and pheromone distribution:

- **Temperature:** Higher temperatures increase the volatility of the pheromone, leading to a higher release rate. This can enhance disruption in the short term but may exhaust the dispensers before the end of the season.
- **Wind:** Moderate airflow is necessary to disperse the pheromone throughout the canopy. However, strong or turbulent winds can quickly dissipate the pheromone plume, reducing its concentration and effectiveness.
- **UV Radiation:** Ultraviolet light can contribute to the degradation of the pheromone molecule over time. Dispensers are designed to protect the active ingredient, but long-term exposure can reduce efficacy.

Data Presentation: Efficacy of Rescalure Mating Disruption

The following tables summarize quantitative data from field trials of **Rescalure**-based mating disruption (specifically CheckMate CRS) for California red scale.

Table 1: Reduction in Male Trap Captures

Study Reference	Duration of Study	Average Reduction in Male Captures (%)	Notes
Grafton-Cardwell et al. (2021)[8][9][10]	2018-2019	90%	Cumulative male flight trap catches.
Vacas et al. (2010)[17]	Field Season	76.7% - 98%	Reduction during the second flight across three trials.
Cocco et al. (2018)[3]	Field Season	>90%	General finding for effective mating disruption.
Haviland et al. (2018) [11]	2017-2018	93.5%	For Navel Orangeworm, but demonstrates high potential for trap shutdown.

Table 2: Reduction in Crop Damage

Study Reference	Parameter Measured	Average Reduction in Damage (%)	Notes
Grafton-Cardwell et al. (2021)[8][9]	Highly Infested Fruit	75%	In 7 of 12 sites, highly infested fruit was reduced below 0.5%.
Vacas et al. (2009)[3] [15]	Damaged Fruit	~70%	Using biodegradable dispensers with 50-100 mg of pheromone.
Grafton-Cardwell et al. (2021)[8]	Twig and Leaf Infestations	95%	Demonstrates impact on overall pest population, not just fruit.

Experimental Protocols

Protocol 1: Evaluating Mating Disruption Efficacy via Trap Capture Reduction

Objective: To quantify the effectiveness of **Rescalure** in disrupting the chemical communication of male California red scale.

Methodology:

- **Plot Setup:** Establish at least two plots: a treatment plot with **Rescalure** dispensers and an untreated control plot. Plots should be of sufficient size (e.g., >5-10 acres) and separated by a significant distance (buffer zone) to prevent pheromone drift[3].
- **Dispenser Deployment:** In the treatment plot, deploy **Rescalure** dispensers at the recommended rate (e.g., 450/ha) and placement (e.g., 2m high, inside the canopy) before the anticipated first male flight of the season[2][8].
- **Trap Placement:** Place pheromone-baited sticky traps (e.g., PHEROCON® V Trap) in both the treated and control plots. A minimum of three traps per plot is recommended[15]. Place traps in the center of the plots to minimize edge effects.
- **Trap Servicing:** Check traps weekly. Count and record the number of captured male *A. aurantii*. Replace sticky trap liners weekly[15].
- **Lure Maintenance:** Replace the pheromone lures in the monitoring traps at the interval recommended by the manufacturer (e.g., every 40-60 days) to ensure consistent attraction[15].
- **Data Analysis:** Calculate the percent trap shutdown using the formula: $[1 - (\text{Mean captures in treated plot} / \text{Mean captures in control plot})] \times 100$. Analyze data for statistical significance using appropriate methods (e.g., ANOVA on log-transformed counts)[15].

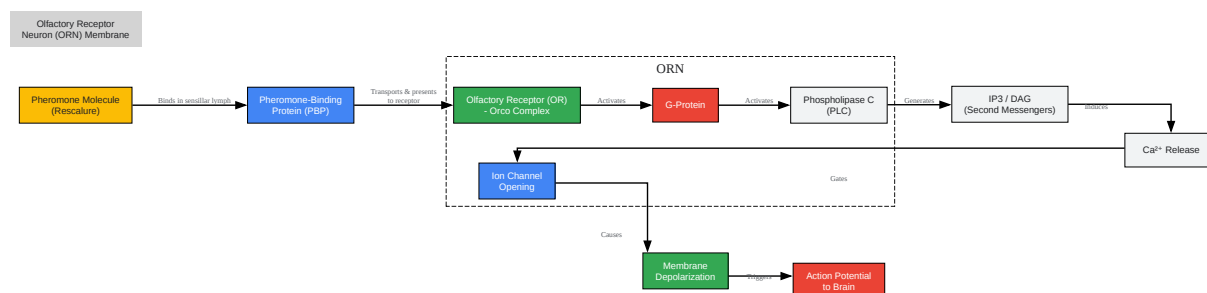
Protocol 2: Assessing Crop Damage

Objective: To determine if communication disruption translates to a reduction in fruit infestation.

Methodology:

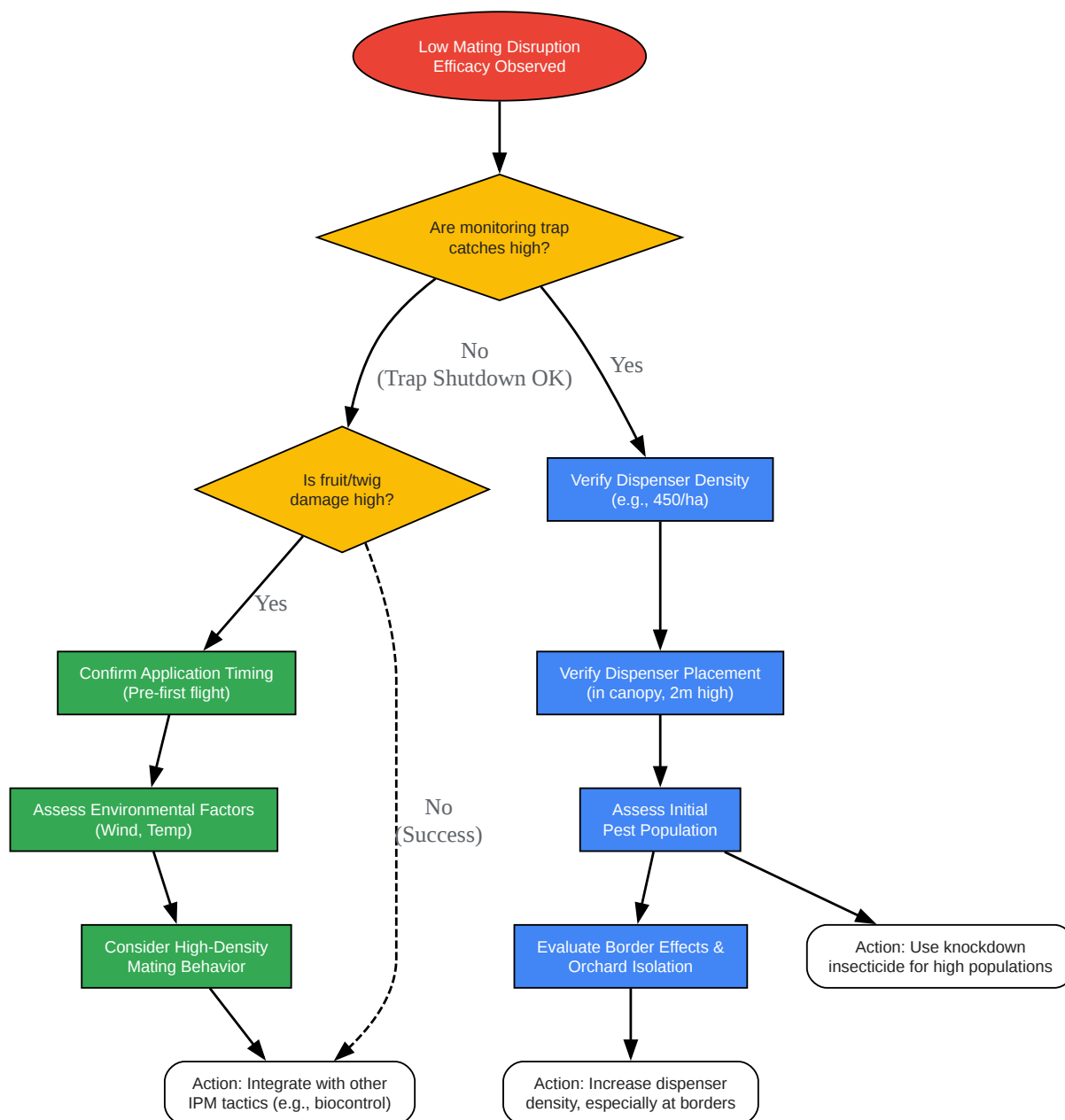
- Sampling: At the end of the season, before harvest, randomly select a predetermined number of trees from the central area of both the treated and control plots (e.g., 10 trees per plot)[15].
- Fruit Evaluation: From each selected tree, randomly sample a set number of fruits (e.g., 40 fruits per tree), ensuring samples are taken from different orientations (e.g., 10 fruits per cardinal direction)[15].
- Infestation Scoring: Examine each fruit and categorize the level of scale infestation based on a predefined scale. A common method is to count the number of adult female scales and classify fruit as:
 - Clean: 0 scales
 - Lightly Infested: 1-2 scales
 - Highly Infested: >2 scales[15]
- Data Analysis: Calculate the percentage of fruit in each infestation category for both treated and control plots. A treatment is considered effective if there is a statistically significant reduction in the percentage of "Highly Infested" fruit in the treated plot compared to the control.

Visualizations



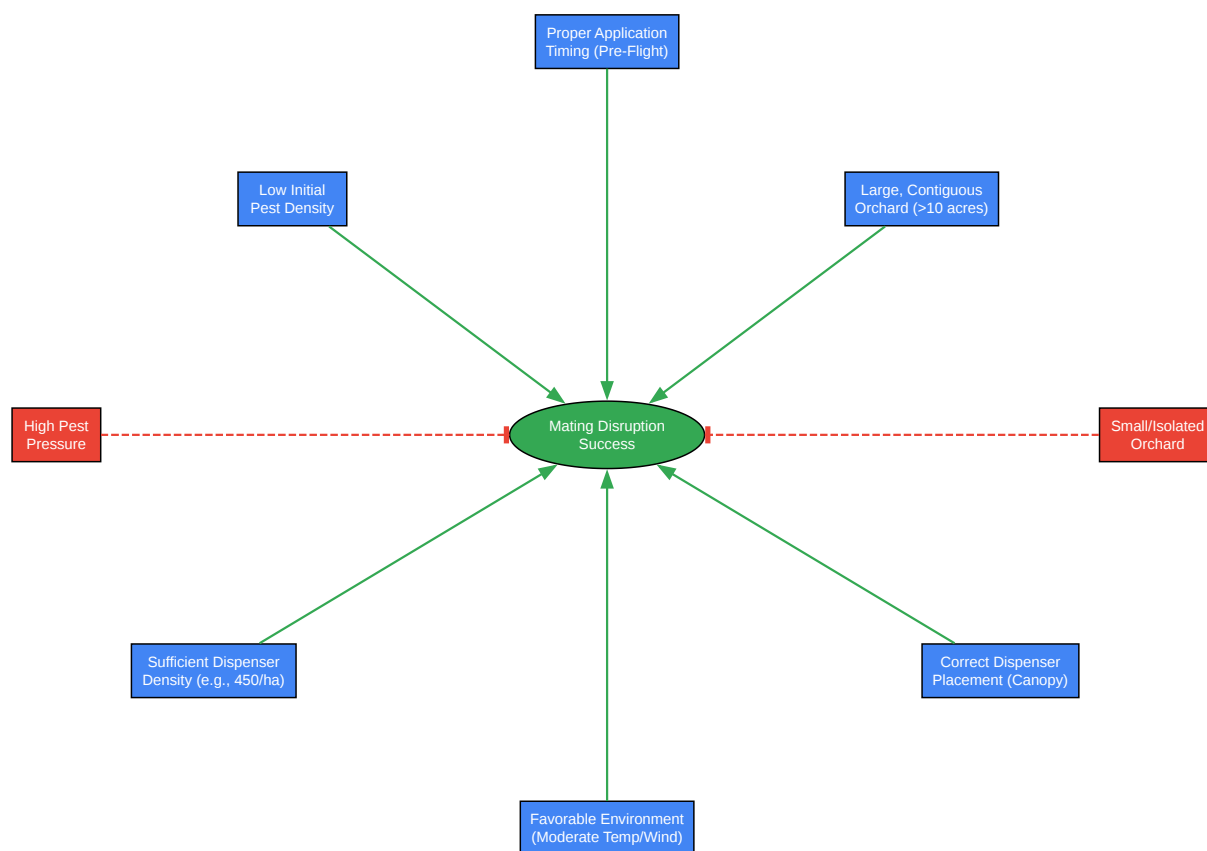
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Caption: Generalized pheromone signal transduction pathway in a male insect.



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Caption: Experimental workflow for troubleshooting low mating disruption efficacy.



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Caption: Logical relationships of factors influencing mating disruption success.

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